

Phenamacril: A Targeted Approach to Fungal Control with a Favorable Environmental Profile

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Compound of Interest

Compound Name:	Phenamacril
CAS No.:	3336-69-4
Cat. No.:	B15608072

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A comparative analysis of the novel fungicide **Phenamacril** against older broad-spectrum fungicides reveals a significantly improved environmental safety profile, primarily attributed to its highly specific mode of action. While comprehensive public data on its aquatic and avian toxicity remains limited, available information on its soil persistence and effects on non-target soil organisms suggests a reduced environmental impact compared to legacy fungicides like Chlorothalonil, Mancozeb, Tebuconazole, and Carbendazim.

Phenamacril, a novel cyanoacrylate fungicide, represents a significant advancement in the development of environmentally conscious crop protection agents. Its unique mode of action, the specific inhibition of class I myosin in *Fusarium* species, results in a highly targeted antifungal activity.^{[1][2]} This specificity is a key differentiator from older, broad-spectrum fungicides that often impact a wider range of non-target organisms. This guide provides a comparative overview of the environmental impact of **Phenamacril** and four widely used older fungicides, supported by available experimental data.

Quantitative Comparison of Environmental Impact

The following tables summarize the available quantitative data on the ecotoxicity and environmental fate of **Phenamacril** and the selected older fungicides. It is important to note the current data gaps for **Phenamacril**, particularly in aquatic and avian toxicity, which are crucial for a complete environmental risk assessment.

Table 1: Ecotoxicity Data for **Phenamacril** and Older Fungicides

Fungicide	Organism	Endpoint	Value	Reference(s)
Phenamacril	Earthworm (Eisenia fetida)	14-day LC50	>1000 mg/kg soil	[1]
Fish (various)	96-hour LC50	Data not publicly available		
Daphnia magna	48-hour EC50	Data not publicly available		
Algae (various)	72-hour EC50	Data not publicly available		
Birds (various)	Acute Oral LD50	Data not publicly available		
Chlorothalonil	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	0.076 mg/L	[3]
Daphnia magna	48-hour EC50	0.13 - 0.20 mg/L	[3]	
Red-eyed tree frog larvae	LC50	26.72 - 30.16 mg/L	[4]	
Earthworm	Data not publicly available			
Mancozeb	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	2.2 mg/L	[5]
Daphnia magna	48-hour EC50	Not specified, but acutely toxic	[6]	
Goldfish	48-hour LC50	9 mg/L	[5]	
Earthworm	Data not publicly available			
Bobwhite Quail	8-day dietary LC50	>10,000 ppm	[5]	

Tebuconazole	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	9.05 mg/L	[7]
Daphnia magna	48-hour EC50	2.37 mg/L	[8]	
Lemna minor	72-hour EC50	1.552 mg/L	[7]	
Earthworm (Eisenia andrei)	Reproduction EC50	350 mg/kg soil (formulated product)	[4]	
Carbendazim	Channel Catfish (Ictalurus punctatus)	96-hour LC50	0.007 mg/L	[9]
Daphnia magna	48-hour EC50	Not specified, but very toxic to aquatic organisms	[10]	
Earthworm (Eisenia andrei)	Reproduction EC50	1.80 mg/kg soil	[11]	

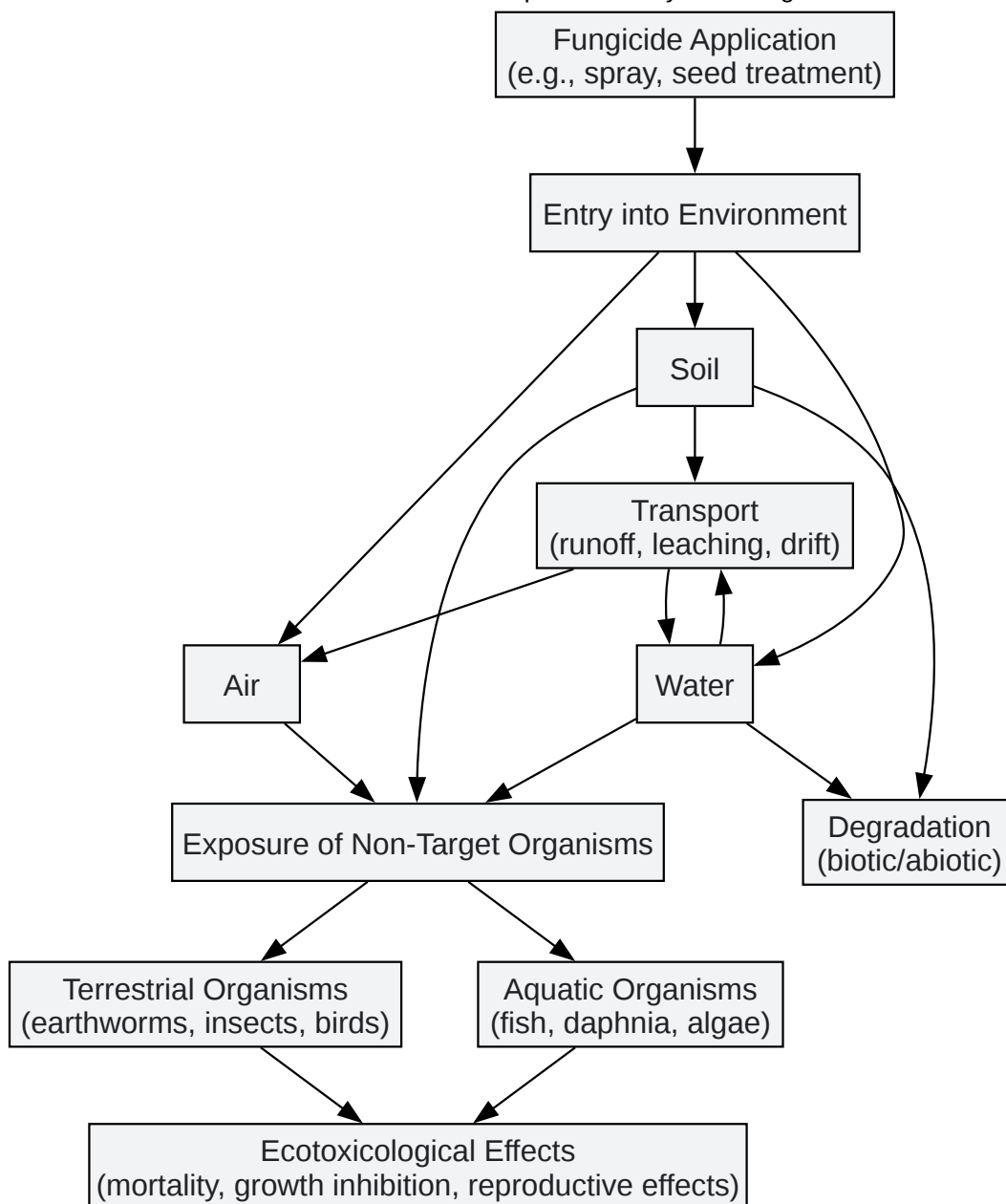
Table 2: Environmental Fate Data for **Phenamacril** and Older Fungicides

Fungicide	Environmental Compartment	Half-life (t _{1/2})	Reference(s)
Phenamacril	Soil (aerobic)	17.1 days	[12]
Water	Data not publicly available		
Chlorothalonil	Soil	1 to 2 months	[13]
Water/Sediment System	<2 hours (initial dissipation)	[13]	
Mancozeb	Soil (aerobic)	<2 to 8 days	[14][15]
Water (hydrolysis)	<2 days	[14][15]	
Tebuconazole	Soil	49 to 610 days	[16]
Water (hydrolysis)	Stable	[17]	
Carbendazim	Soil	6 to 12 months	[1][18]
Water (aerobic)	2 months	[1][18]	

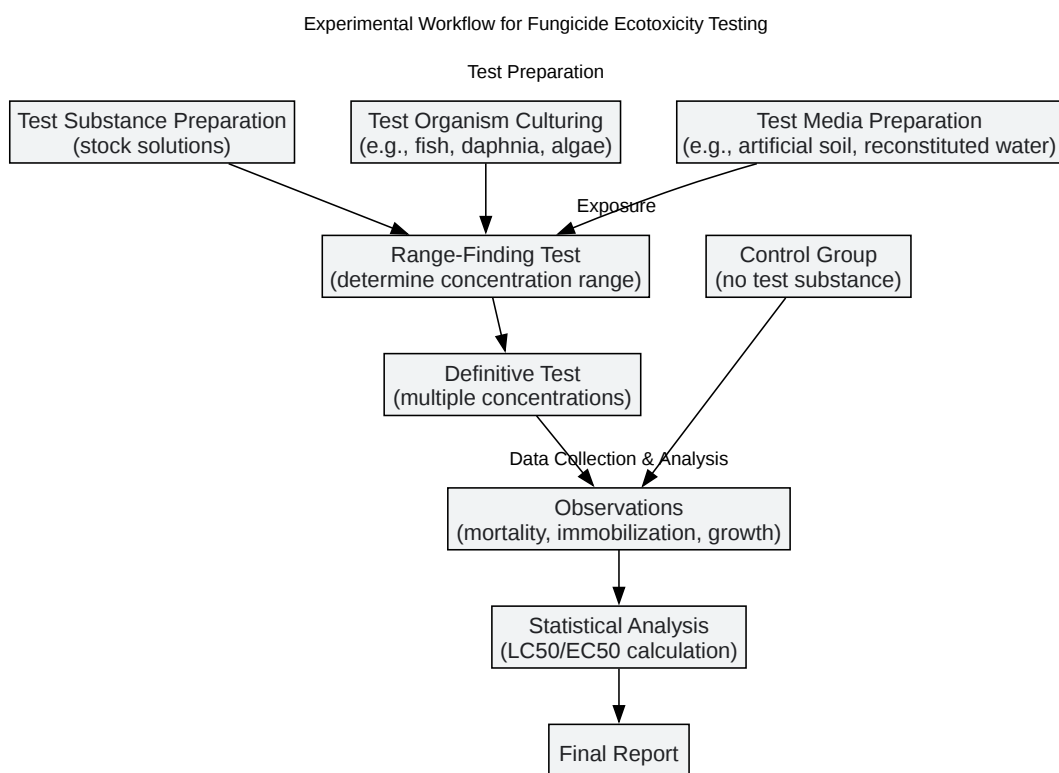
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the targeted mode of action of **Phenamacril** and a generalized workflow for assessing the environmental impact of fungicides.

Generalized Environmental Impact Pathway of a Fungicide

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Fungicide Environmental Impact Pathway



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Ecotoxicity Testing Workflow

Experimental Protocols

The environmental impact data presented in this guide are generated using standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (EPA).

Ecotoxicity Testing:

- **Acute Fish Toxicity (OECD 203 / EPA OCSP 850.1075):** This test evaluates the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour exposure period.[\[2\]](#)[\[18\]](#) Fish, such as rainbow trout or zebrafish, are exposed to a range of concentrations of the test substance in a controlled environment.[\[2\]](#)[\[18\]](#)
- **Acute Daphnia Immobilisation (OECD 202 / EPA OCSP 850.1010):** This test determines the concentration of a substance that causes immobilization in 50% of the Daphnia magna population (EC50) over a 48-hour exposure.[\[8\]](#)[\[18\]](#)
- **Algal Growth Inhibition (OECD 201 / EPA OCSP 850.5400):** This assay measures the effect of a substance on the growth of green algae, determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.
- **Earthworm Acute Toxicity (based on OECD 207) and Reproduction Test (OECD 222 / EPA OCSP 850.6200):** The acute test assesses the lethal concentration (LC50) of a substance to earthworms over 14 days. The reproduction test evaluates sublethal effects on reproduction and growth over an 8-week period.

Environmental Fate Testing:

- **Aerobic Soil Metabolism (OECD 307 / EPA OCSP 835.4100):** This study determines the rate of degradation of a chemical in soil under aerobic conditions to calculate its half-life (DT50).[\[11\]](#) The test substance is applied to soil samples, which are then incubated under controlled temperature and moisture conditions.

Conclusion

Phenamacril's high specificity for its target protein in *Fusarium* species underpins its characterization as an environmentally benign fungicide. The available data on its rapid soil degradation and low toxicity to earthworms support this claim, especially when compared to the broader and more significant environmental impacts of older fungicides like Chlorothalonil, Mancozeb, Tebuconazole, and Carbendazim. However, the lack of publicly available, comprehensive ecotoxicological data for **Phenamacril**, particularly concerning aquatic and avian species, highlights a critical area for future research to fully substantiate its environmental safety profile. For researchers and drug development professionals, the targeted approach of **Phenamacril** serves as a valuable model for designing next-generation fungicides with minimized ecological footprints.

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